

semicarbazide hydrochloride efficiency comparison perovskite additives

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

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Performance Summary of SEM-HCl

The following table summarizes the key performance data for SEM-HCl as a perovskite additive in different types of solar cells, as reported in the recent literature.

Perovskite Type	Device Structure	Reported Peak PCE	Key Stability Performance	Primary Function of Additive
Tin-based (Lead-free) [1] [2]	Inverted (p-i-n)	10.9% [2]	Retained ~100% of initial PCE after 100 h under continuous AM1.5 illumination [2].	Suppresses deep-level traps, inhibits Sn ²⁺ oxidation, improves crystallization [1].
Lead-based (MAPbI ₃) [4]	planar (n-i-p)	21.88% [4]	Retained 82.8% of initial PCE after 500 h of continuous illumination [4].	Anchors excess PbI ₂ , suppresses its light-induced decomposition, reduces ion migration [4].

Experimental Protocols for SEM-HCl

The high performance of devices using SEM-HCl is achieved through specific fabrication methodologies. Here are the detailed experimental protocols from the key studies:

- **For Tin-Based Perovskite Solar Cells (TPSCs) [1] [2]:**

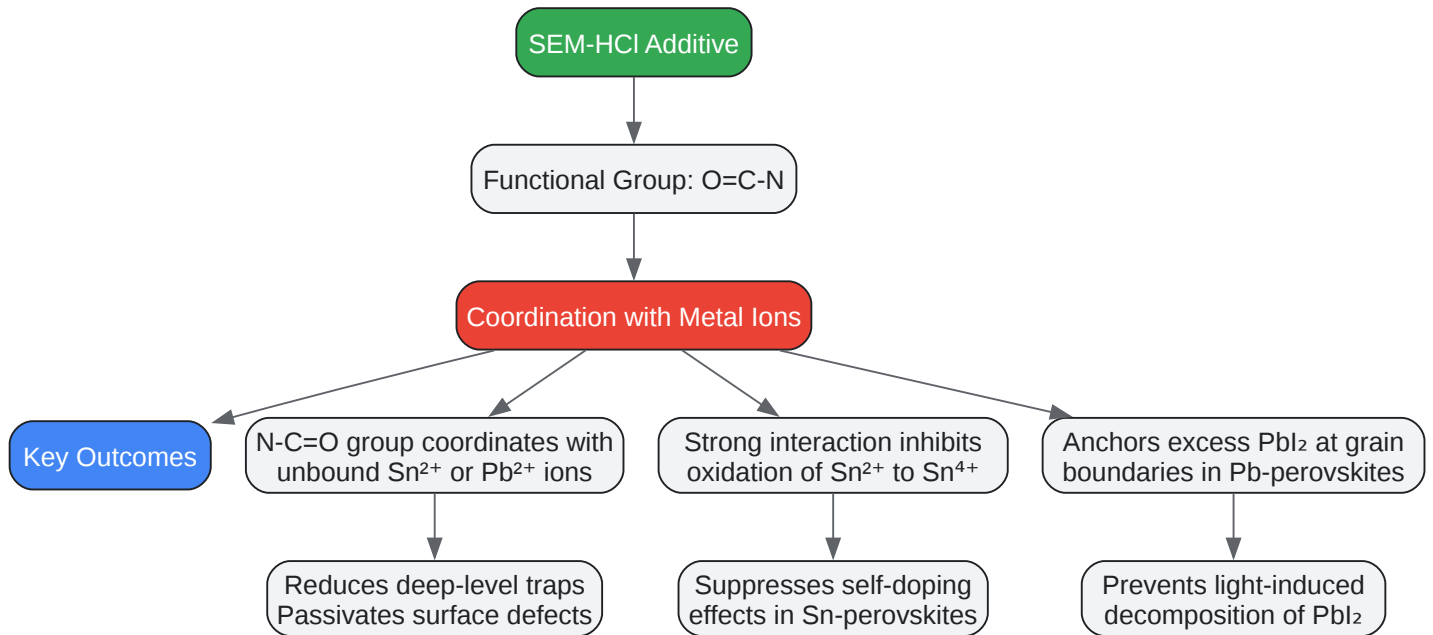
- **Perovskite Formulation:** The precursor solution was based on $\text{FA}_{0.75}\text{MA}_{0.25}\text{SnI}_3$ (Formamidinium/Methylammonium Tin Iodide).
- **Additive Introduction:** SEM-HCl was directly added to the perovskite precursor solution at a concentration of **3 mol%** relative to the perovskite compounds.
- **Film Deposition:** The films were fabricated via a **one-step spin-coating method**.
- **Processing:** During spin-coating, the wet film was treated with chlorobenzene (CB) as an **anti-solvent** to induce crystallization, followed by annealing at **70°C**.
- **Device Architecture:** The resulting TPSCs had an **inverted (p-i-n) structure**.

- **For Lead-Based Perovskite Solar Cells (PSCs) [4]:**

- **Deposition Method:** A **two-step sequential spin-coating process** was used.
- **Additive Introduction:** In this approach, the SEM-HCl (referred to as SH in this paper) was dissolved in the **first-step precursor solution** containing PbI_2 (Lead Iodide).
- **Device Architecture:** The fabricated PSCs had a **planar n-i-p structure** (FTO/ SnO_2 /Perovskite/Spiro-OMeTAD/Ag).

How SEM-HCl Works as an Additive

The efficacy of SEM-HCl stems from the coordinated action of its functional groups, which address critical instability issues in both tin and lead perovskite systems. The following diagram visualizes this mechanism.



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Mechanism of Action for SEM-HCl in Perovskites

This mechanism is supported by experimental evidence:

- **Fourier Transform Infrared (FTIR) Spectroscopy** showed a shift in the C=O stretching vibration of SEM-HCl when mixed with the perovskite, confirming a chemical interaction [1] [2].
- **X-ray Photoelectron Spectroscopy (XPS)** measurements of the Sn 3d peak indicated a change in the chemical environment, further proving coordination with Sn²⁺ [1].

Comparative Context with Other Additives

While a full quantitative table comparing numerous additives is beyond the scope of this search, the results do mention other additives for reference:

- **Piracetam**: A pyrrolidone-based molecule used as a multifunctional agent in **tandem perovskite solar cells**. It acts as a structure-directing agent and defect passivator to improve scalability and

stability [5].

- **Pyrrhodiazole (PZ)**: A triazole derivative used in **slot-die coating** for scalable preparation of large-area, homogeneous perovskite films under ambient conditions [6].

It is important to note that directly comparing the efficiency numbers of these additives is not straightforward, as their performance is highly dependent on the specific perovskite composition, device architecture, and fabrication process.

Conclusion and Research Outlook

In summary, **Semicarbazide Hydrochloride (SEM-HCl)** has been established as a highly effective additive for enhancing the performance and stability of perovskite solar cells:

- For **tin-based, lead-free perovskites**, it is a crucial component for suppressing deep-level traps and Sn^{2+} oxidation, pushing PCEs toward 11% with excellent operational stability [1] [2].
- For **traditional lead-based perovskites**, it effectively stabilizes the material against light-induced degradation, enabling PCEs over 21% with significantly improved photostability [4].

The research demonstrates that **additive engineering**, particularly with molecules like SEM-HCl that possess strong coordinating functional groups, is a powerful strategy for tackling the intrinsic instability issues in perovskite materials [5].

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